

Personal protective equipment for handling SB-435495 hydrochloride

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Compound of Interest

Compound Name: SB-435495 hydrochloride

Cat. No.: B15139933

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Essential Safety and Handling Guide for SB-435495 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **SB-435495 hydrochloride**, a potent and selective inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2). Given its biological activity, all handling procedures should be conducted with the appropriate precautions to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

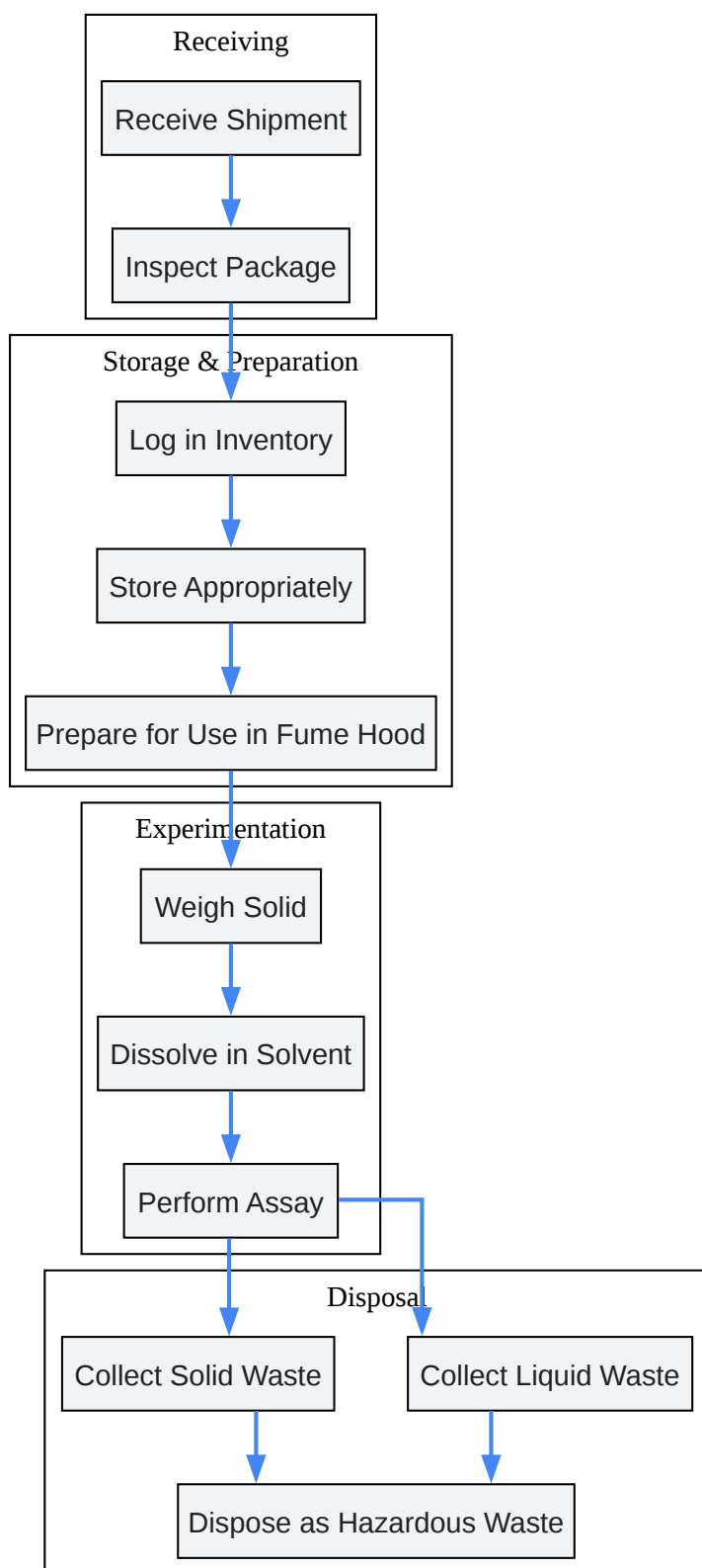
A multi-layered approach to PPE is mandatory when handling **SB-435495 hydrochloride**, particularly in its solid form. The following table outlines the recommended PPE for various laboratory activities.

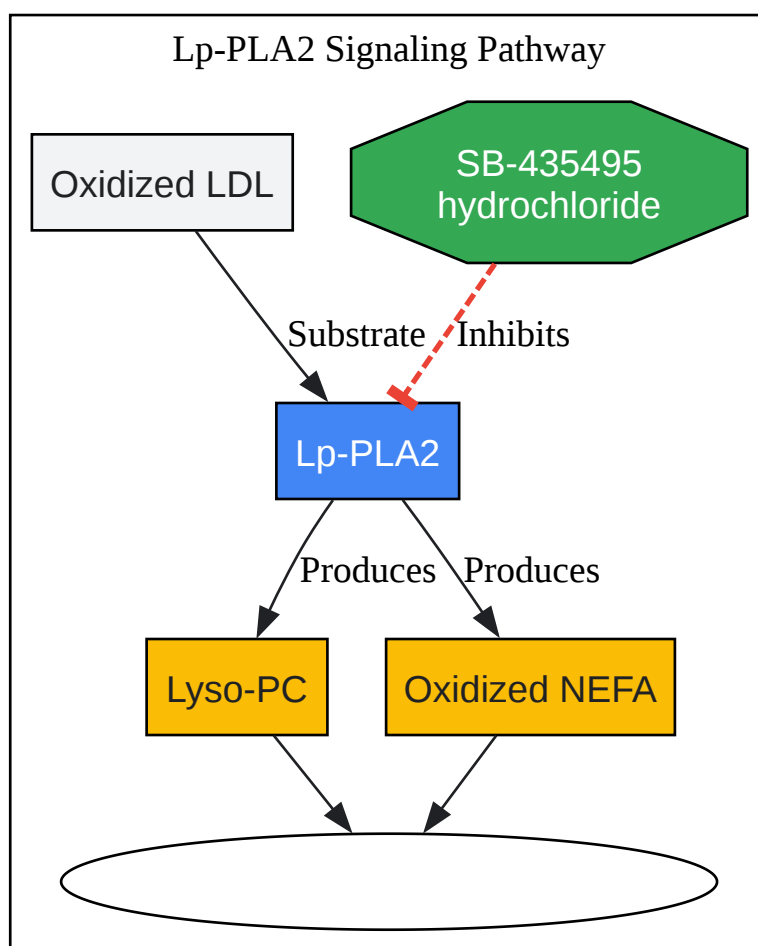
Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately upon contamination. Eye Protection: Chemical splash goggles for a complete seal around the eyes. Lab Coat: A dedicated, disposable, or non-absorbent lab coat. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood.
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. Lab Coat: Standard laboratory coat. Ventilation: Work should be conducted in a chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan: From Receipt to Use

A clear and concise operational plan is essential for the safe management of **SB-435495 hydrochloride** within the laboratory.

- Receiving and Inspection: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Inventory Logging: Document the receipt, quantity, and storage location in the laboratory's chemical inventory system.
- Storage: Store **SB-435495 hydrochloride** in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly sealed and clearly labeled.
- Preparation:
 - Bring the compound to room temperature before opening.
 - Perform all manipulations of the solid compound within a chemical fume hood or powder containment hood.
 - When preparing solutions, add the solvent slowly to the solid to avoid aerosolization.
- Experimentation:
 - Clearly label all solutions containing **SB-435495 hydrochloride**.
 - When conducting experiments, ensure that all procedures are performed in a manner that minimizes the generation of aerosols or splashes.
 - Use dedicated equipment when possible, and thoroughly decontaminate any shared equipment after use.





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